

Pomarose: Application Notes and Protocols for Olfactory Research

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Compound of Interest

Compound Name: Pomarose
CAS No.: 357650-26-1
Cat. No.: B12675126

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Pomarose**, a synthetic odorant, for its potential use as a standard in olfactory research. This document includes its chemical and olfactory properties, along with detailed, exemplary protocols for its application in common olfactory research methodologies.

Introduction to Pomarose

Pomarose is a high-impact captive odorant developed by Givaudan.^{[1][2]} It is a synthetic, double-unsaturated ketone that does not occur in nature.^{[1][2]} Its potent and distinct aroma profile makes it a valuable tool for researchers studying the mechanisms of olfaction.

The olfactory character of **Pomarose** is primarily attributed to its (2E,5Z)-stereoisomer, which possesses a powerful fruity and rosy scent with nuances of apple, plum, and raisin.^{[1][2]} The (2E,5E)-isomer is significantly less potent and barely detectable by most individuals.^{[1][2]} It is important to note that the two isomers can equilibrate in the presence of trace acids, particularly when stored in glass containers.^{[1][2]}

Chemical and Olfactory Properties

A summary of the key quantitative data for **Pomarose** is presented below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	(2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one	[3]
Common Name	Pomarose	[2][3]
CAS Number	357650-26-1	[2][3]
Molecular Formula	C ₁₁ H ₁₈ O	[2][3]
Molecular Weight	166.26 g/mol	[3]
Odor Profile	Fruity, rosy, apple, plum, raisin, dried fruit	[1]
Odor Threshold	0.5 ng/L in air	[2]
Boiling Point	236.15 °C at 760 mmHg (estimated)	[4]
Density	0.855 g/cm ³	[2]
Solubility	Soluble in alcohol; Water solubility 54.88 mg/L at 25°C (estimated)	[4]

Experimental Protocols

The following are detailed, exemplary protocols for the use of **Pomarose** in key olfactory research experiments. These protocols are based on standard methodologies and should be adapted to specific experimental needs.

In Vitro Olfactory Receptor Activation Assay (Luciferase Reporter Assay)

This protocol describes a method to screen **Pomarose** against a library of olfactory receptors (ORs) expressed in a heterologous cell line to identify potential cognate receptors.

Materials:

- Hana3A or HEK293T cells
- Cell culture medium (e.g., DMEM) and supplements
- Plasmids encoding olfactory receptors of interest
- Plasmids for accessory proteins (e.g., RTP1S, G α olf)
- Luciferase reporter plasmid with a cAMP response element (CRE)
- Transfection reagent
- **Pomarose** stock solution (e.g., 1 M in DMSO)
- Odorant dilution buffer (e.g., CD293 medium)
- Luciferase assay reagent
- Luminometer

Protocol:

- Cell Culture and Transfection:
 1. Culture Hana3A or HEK293T cells in appropriate medium.
 2. Co-transfect cells with plasmids for the OR, accessory proteins, and the CRE-luciferase reporter gene using a suitable transfection reagent.
 3. Plate the transfected cells into a 96-well plate and incubate for 24-48 hours to allow for protein expression.^[5]
- Odorant Stimulation:

1. Prepare serial dilutions of **Pomarose** from the stock solution in the odorant dilution buffer. A typical concentration range for screening would be from 1 nM to 100 μ M.
 2. Carefully remove the culture medium from the cells and replace it with the **Pomarose** dilutions. Include a buffer-only control.
 3. Incubate the plate for a defined period (e.g., 4 hours) at 37°C.
- Luminescence Measurement:
 1. After incubation, add the luciferase assay reagent to each well according to the manufacturer's instructions.
 2. Measure the luminescence signal using a luminometer.^[6]
 - Data Analysis:
 1. Normalize the luciferase signal for each well to a control (e.g., buffer-only or a mock-transfected well).
 2. Plot the normalized response against the **Pomarose** concentration to generate a dose-response curve.
 3. Determine the EC₅₀ value for ORs that show significant activation.

Electro-Olfantography (EOG)

This protocol outlines the measurement of field potentials from the olfactory epithelium in response to **Pomarose** stimulation, providing an indication of the overall sensory neuron response.

Materials:

- Anesthetized animal (e.g., mouse)
- Dissection microscope and tools
- Faraday cage and anti-vibration table

- Olfactometer for controlled odor delivery
- Recording and reference electrodes (e.g., Ag/AgCl electrodes in glass capillaries filled with Ringer's solution)
- Amplifier and data acquisition system
- **Pomarose** solution of known concentration
- Ringer's solution

Protocol:

- Animal Preparation:
 1. Anesthetize the animal and secure it in a stereotaxic frame.
 2. Expose the olfactory epithelium by surgical dissection.[\[7\]](#)
- Electrode Placement:
 1. Under a dissecting microscope, place the recording electrode in contact with the surface of the olfactory epithelium.[\[7\]](#)
 2. Place the reference electrode in a nearby, non-sensory region.
- Odorant Delivery:
 1. Use an olfactometer to deliver controlled pulses of air saturated with **Pomarose** vapor to the olfactory epithelium.
 2. Vary the concentration of **Pomarose** to assess dose-dependent responses.
 3. Deliver pulses of clean air as a control.
- Data Recording and Analysis:
 1. Record the electrical potential changes (EOG) in response to odorant and control stimuli. The EOG is typically a negative voltage deflection.[\[8\]](#)

2. Amplify and digitize the signal for analysis.[\[7\]](#)
3. Measure the peak amplitude of the EOG response for each stimulus.
4. Plot the EOG amplitude as a function of **Pomarose** concentration.

Behavioral Assay: Olfactory Habituation/Dishabituation Test in Mice

This protocol assesses the ability of mice to detect and discriminate **Pomarose** from other odorants.

Materials:

- Test mice
- Clean home cages
- Cotton swabs
- **Pomarose** solution (e.g., diluted in mineral oil)
- Control substance (mineral oil)
- A different, structurally dissimilar odorant for dishabituation
- Video recording equipment and analysis software or a stopwatch

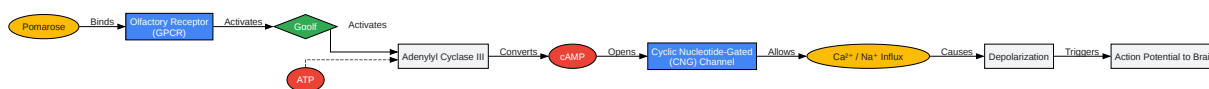
Protocol:

- Habituation:
 1. Allow the mouse to acclimate to the test cage.
 2. Present a cotton swab dipped in mineral oil to the mouse and record the time it spends sniffing the swab over a set period (e.g., 1 minute).

3. Repeat this presentation for several trials with an inter-trial interval (e.g., 2 minutes) until the sniffing time significantly decreases, indicating habituation.[\[9\]](#)
- Odorant Presentation:
 1. Following habituation to the mineral oil, present a cotton swab with a dilute solution of **Pomarose**.
 2. Record the sniffing time. A significant increase in sniffing time compared to the last mineral oil trial indicates detection of **Pomarose**.
 3. Repeat the presentation of **Pomarose** for several trials to induce habituation to its scent.
 - Dishabituation:
 1. After the mouse has habituated to **Pomarose**, present a new, different odorant.
 2. A renewed interest and increased sniffing time for the new odorant demonstrates that the mouse can discriminate between **Pomarose** and the novel scent.[\[10\]](#)
 - Data Analysis:
 1. Quantify the duration of sniffing for each trial.
 2. Use statistical analysis to compare sniffing times between the habituation, **Pomarose** presentation, and dishabituation phases.

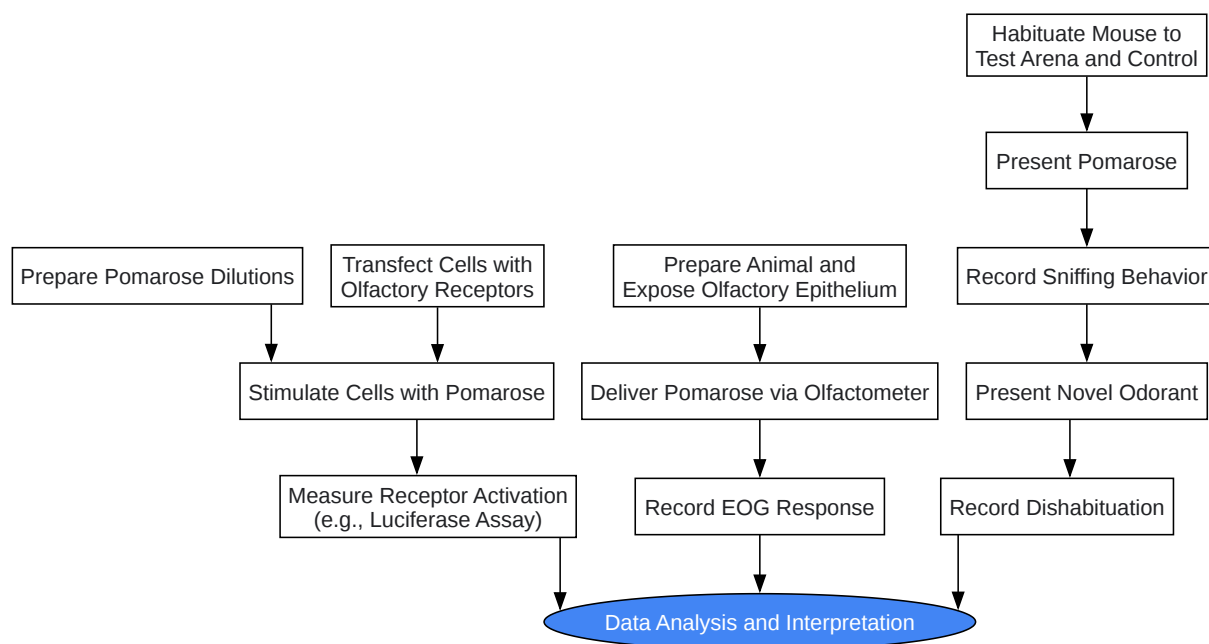
Visualizations

The following diagrams illustrate key concepts in olfactory research relevant to the application of **Pomarose**.



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Caption: Canonical olfactory signal transduction pathway.



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Caption: Experimental workflow for olfactory research using **Pomarose**.

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